

Application Notes and Protocols for Bleaching Wood Pulp with Sodium Peroxide

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Compound of Interest

Compound Name: Sodium peroxide

Cat. No.: B049792

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Introduction

Sodium peroxide, and more commonly hydrogen peroxide under alkaline conditions which generates the perhydroxyl anion (the active bleaching agent), is a principal chemical used in the pulp and paper industry for bleaching wood pulp.[1][2] This process, known as peroxide bleaching, is a key component of both Elemental Chlorine Free (ECF) and Totally Chlorine Free (TCF) bleaching sequences.[2] The primary goal of peroxide bleaching is to increase the brightness and cleanliness of the pulp by removing residual lignin and other chromophoric (color-causing) compounds without significantly compromising the pulp's strength.[1][3] These application notes provide a detailed protocol for laboratory-scale bleaching of wood pulp using a **sodium peroxide**-based solution, aimed at researchers and scientists in the fields of materials science and biorefining.

Data Presentation: Key Bleaching Parameters

The effectiveness of peroxide bleaching is dependent on several critical parameters. The following table summarizes the typical ranges for these variables based on experimental findings for hardwood chemi-mechanical pulp (CMP).

Parameter	Typical Range	Unit	Notes
Hydrogen Peroxide (H ₂ O ₂)	2 - 4	% on oven-dried pulp	The primary bleaching agent. [4] [5]
Sodium Hydroxide (NaOH)	1.5 - 3.0	% on oven-dried pulp	Provides the necessary alkalinity to activate the peroxide. [4] [5]
Sodium Silicate (Na ₂ SiO ₃)	~3	% on oven-dried pulp	Acts as a buffer and stabilizer to prevent rapid peroxide decomposition. [1] [4]
Magnesium Sulfate (MgSO ₄ ·7H ₂ O)	~0.2	% on oven-dried pulp	A stabilizer that sequesters metal ions which catalyze peroxide decomposition. [1] [4]
Chelating Agent (DTPA)	~0.1 - 0.3	% on oven-dried pulp	Diethylene triamine pentaacetic acid is used to remove metal ions from the pulp. [4]
Pulp Consistency	10 - 25	%	Higher consistency can reduce bleaching time. [1] [5]
Temperature	40 - 70	°C	Affects the rate of the bleaching reaction. [1] [4]
Reaction Time	2 - 5	hours	The duration required for the bleaching process to reach completion. [1] [4]
Initial pH	~10.5	Optimal for the formation of the	

perhydroxyl anion.[1]

Experimental Protocols

This section outlines the detailed methodology for a laboratory-scale wood pulp bleaching experiment.

1. Materials and Reagents

- Unbleached wood pulp (e.g., hardwood chemi-mechanical pulp)
- Hydrogen Peroxide (H_2O_2) solution (35% or 50%)
- Sodium Hydroxide (NaOH)
- Sodium Silicate (Na_2SiO_3) solution
- Magnesium Sulfate heptahydrate ($\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$)
- Diethylene triamine pentaacetic acid (DTPA)
- Deionized water
- Sulfuric acid (for pH adjustment if necessary)

2. Equipment

- High-shear mixer or a suitable laboratory blender
- Polyethylene bags (sealable)
- Water bath with temperature control
- pH meter
- Analytical balance
- Filtration apparatus (e.g., Büchner funnel)

- Drying oven

3. Pre-treatment: Chelation To remove transition metal ions that can catalyze the decomposition of hydrogen peroxide, a chelation stage is often necessary.[\[1\]](#)

- Prepare a pulp slurry at a consistency of approximately 3%.
- Adjust the pH of the slurry to a range of 4.5-5.5.
- Add DTPA (0.3% on oven-dried pulp weight).[\[4\]](#)
- Heat the slurry to 70°C and maintain for 30 minutes with gentle mixing.[\[4\]](#)
- After the chelation step, filter and wash the pulp with deionized water.

4. Bleaching Procedure

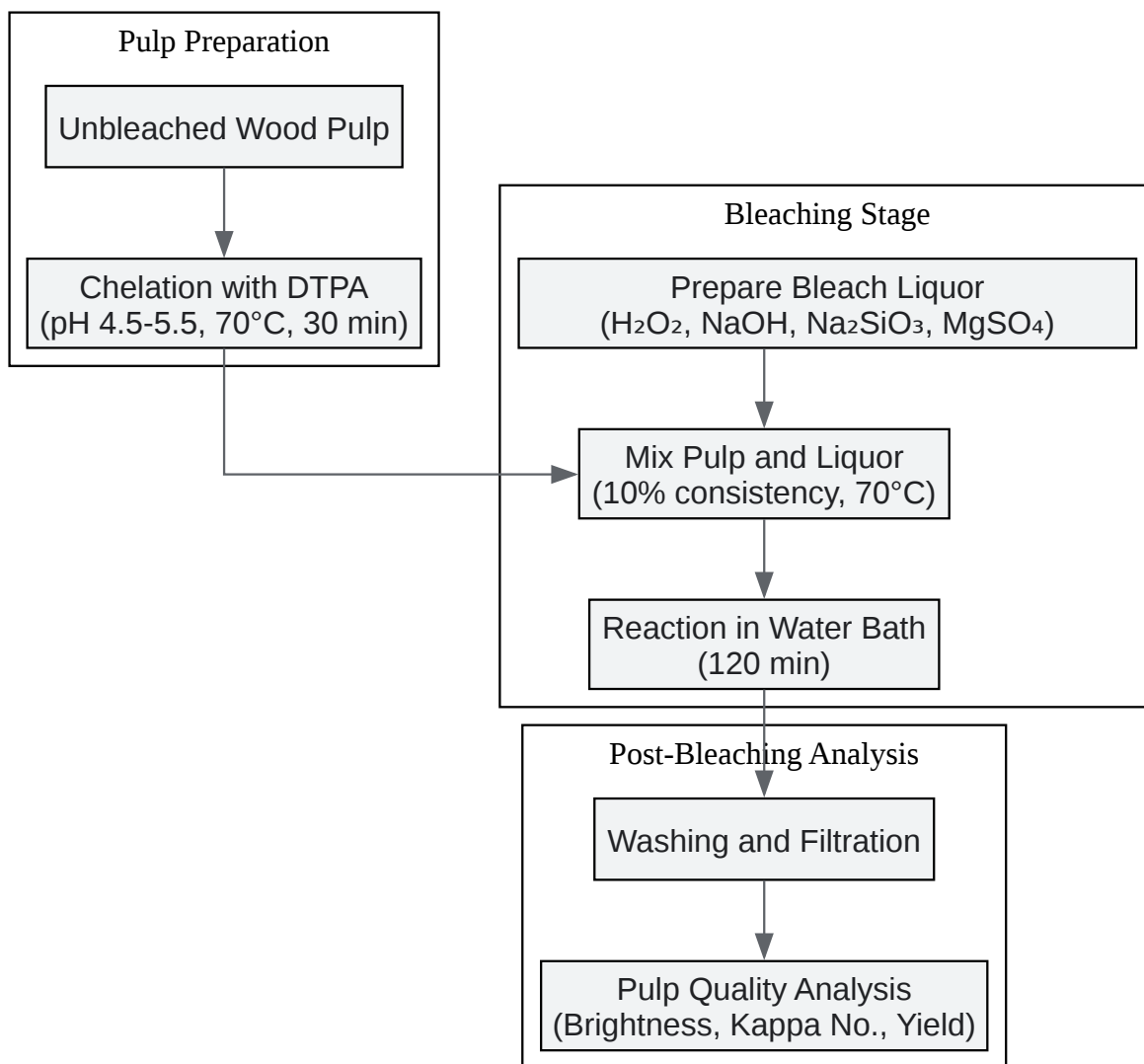
- Determine the oven-dried weight of the pulp to be bleached.
- In a beaker, prepare the bleaching liquor by adding the chemicals to water in the following order: sodium silicate, sodium hydroxide, magnesium sulfate, DTPA, and finally hydrogen peroxide.[\[4\]](#) The amounts of each chemical should be calculated based on the oven-dried pulp weight as per the parameters in the data table.
- Pre-heat the pulp to the desired reaction temperature (e.g., 70°C).[\[4\]](#)
- Place the pre-heated pulp in a polyethylene bag.
- Add the prepared bleach liquor to the pulp to achieve the target consistency (e.g., 10%).[\[4\]](#)
- Thoroughly mix the pulp and bleach liquor by kneading the bag to ensure uniform distribution.
- Seal the bag and place it in a temperature-controlled water bath for the desired reaction time (e.g., 120 minutes).[\[4\]](#)
- After the retention time is complete, remove the bag from the water bath.

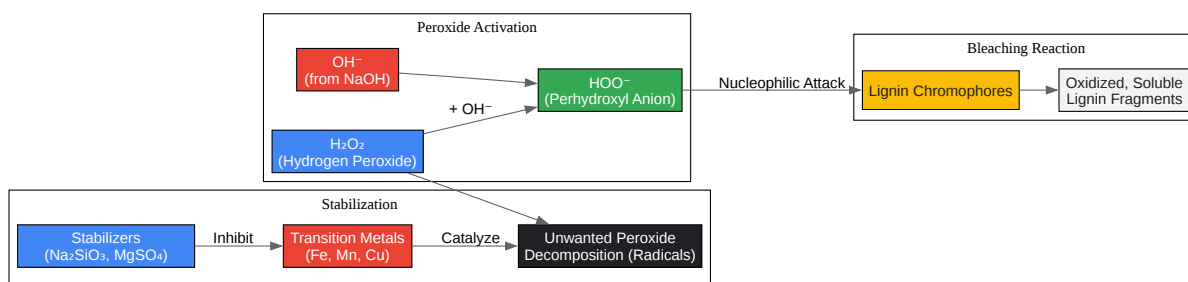
- Filter the bleached pulp and wash it thoroughly with deionized water until the filtrate is neutral.
- A portion of the pulp can be used to make handsheets for brightness and other optical property testing.
- The remaining pulp should be dried in an oven to determine the final yield.

5. Post-Bleaching Analysis The quality of the bleached pulp is assessed by several standard analytical methods in the pulp and paper industry.

- Brightness: Measured using a spectrophotometer according to TAPPI standard T-452 or ISO standards. Brightness is a measure of the reflectance of blue light.[\[6\]](#)
- Kappa Number: This value indicates the residual lignin content in the pulp and is determined by titration.[\[6\]](#)
- Pulp Yield: Calculated as the oven-dried weight of the bleached pulp divided by the initial oven-dried weight of the unbleached pulp, expressed as a percentage.
- Viscosity: An indicator of the degree of cellulose degradation.

Mandatory Visualizations





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